

Application Notes & Protocols: Vilsmeier-Haack Formylation of N-acetyl-2-methylpyrrole

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Compound of Interest

Compound Name: 1-Acetyl-5-methyl-1H-pyrrole-2-carbaldehyde

CAS No.: 144147-06-8

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This document provides a comprehensive technical guide for the successful execution of the Vilsmeier-Haack formylation on N-acetyl-2-methylpyrrole. The content herein is curated for researchers, scientists, and professionals in drug development, offering in-depth mechanistic insights, a detailed experimental protocol, and critical process considerations to ensure reproducibility and high yield.

Theoretical Framework and Mechanistic Overview

The Vilsmeier-Haack reaction is a powerful and widely utilized method for the formylation of electron-rich aromatic and heteroaromatic compounds. It serves as a milder alternative to other electrophilic acylation methods, such as the Friedel-Crafts reaction, avoiding the need for strong Lewis acids. The core of this transformation is the in-situ generation of a substituted chloroiminium ion, commonly known as the "Vilsmeier reagent," which acts as the key electrophile.

The Vilsmeier Reagent: Formation and Reactivity

The Vilsmeier reagent is typically formed from the reaction of a substituted amide, most commonly N,N-dimethylformamide (DMF), with an acid chloride like phosphorus oxychloride (POCl_3).

The formation process is as follows:

- The lone pair of the carbonyl oxygen in DMF attacks the electrophilic phosphorus atom of POCl_3 .
- A chloride ion is eliminated and subsequently attacks the carbonyl carbon.
- The resulting intermediate collapses, eliminating a dichlorophosphate anion to form the highly electrophilic chloroiminium cation, $[(\text{CH}_3)_2\text{N}=\text{CHCl}]^+$. This is the active Vilsmeier reagent.

This reagent is a relatively weak electrophile, which is why the Vilsmeier-Haack reaction is most effective on substrates with high electron density, such as pyrroles, indoles, and activated benzene derivatives.

Reaction Mechanism: Formylation of the Pyrrole Ring

The overall reaction can be dissected into three primary stages:

- **Formation of the Vilsmeier Reagent:** As described above, DMF and POCl_3 react to form the chloroiminium salt.
- **Electrophilic Aromatic Substitution:** The electron-rich pyrrole ring acts as a nucleophile, attacking the electrophilic carbon of the Vilsmeier reagent. This attack disrupts the aromaticity of the pyrrole ring, forming a cationic intermediate (a sigma complex). A base (such as DMF) then removes a proton to restore aromaticity.
- **Hydrolysis:** The resulting iminium salt intermediate is stable until the aqueous work-up. During work-up, the addition of water facilitates the hydrolysis of the iminium salt to yield the final aldehyde product and dimethylamine.

Regioselectivity on N-acetyl-2-methylpyrrole

For substituted pyrroles, the site of formylation is dictated by both electronic and steric factors. Pyrroles are inherently π -excessive heterocycles, with the highest electron density at the α -positions (C2 and C5).

In the case of N-acetyl-2-methylpyrrole:

- The 2-methyl group is an electron-donating group, which further activates the pyrrole ring towards electrophilic attack.
- The N-acetyl group is an electron-withdrawing group, which deactivates the ring overall but still directs electrophilic attack to the available α -position (C5) due to resonance stabilization of the intermediate.
- With the C2 position already substituted, the electrophilic attack by the Vilsmeier reagent is overwhelmingly directed to the vacant and electronically favored C5 position.

Therefore, the expected major product is 5-formyl-N-acetyl-2-methylpyrrole.

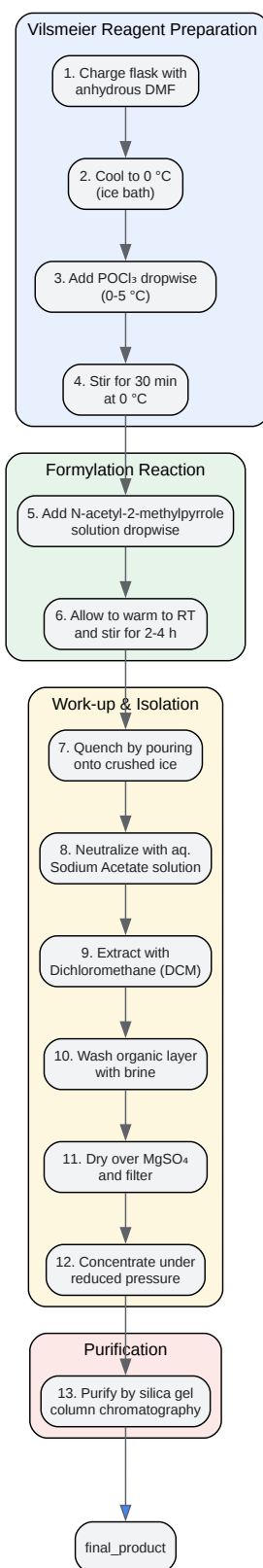
Experimental Protocol

This protocol provides a robust methodology for the formylation of N-acetyl-2-methylpyrrole. Adherence to the described safety precautions and procedural steps is critical for a successful outcome.

Reagents and Materials

Reagent/Material	Grade	Supplier Example	Notes
N-acetyl-2-methylpyrrole	≥98%	Sigma-Aldrich	Starting material.
N,N-Dimethylformamide (DMF)	Anhydrous, ≥99.8%	Acros Organics	Used as both reagent and solvent.
Phosphorus oxychloride (POCl ₃)	Reagent grade, ≥99%	Fisher Scientific	Highly corrosive and water-reactive. Handle in a fume hood.
Dichloromethane (DCM)	ACS grade	VWR	For extraction.
Sodium Acetate (NaOAc)	Anhydrous	J.T. Baker	For neutralization during work-up.
Deionized Water	-	-	For work-up.
Magnesium Sulfate (MgSO ₄)	Anhydrous	-	For drying the organic layer.
Silica Gel	60 Å, 230-400 mesh	-	For column chromatography.
Round-bottom flask, magnetic stirrer, dropping funnel, ice bath, separatory funnel, rotary evaporator.			

Workflow Diagram



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Caption: Experimental workflow for the Vilsmeier-Haack formylation.

Step-by-Step Procedure

Safety Note: Phosphorus oxychloride (POCl_3) is highly toxic, corrosive, and reacts violently with water. This entire procedure must be conducted in a well-ventilated chemical fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn at all times.

- Vilsmeier Reagent Preparation (In Situ):
 - To a dry 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous N,N-dimethylformamide (DMF) (50 mL).
 - Cool the flask to 0 °C using an ice-water bath.
 - Slowly add phosphorus oxychloride (POCl_3) (1.1 equivalents) dropwise via the dropping funnel over 30-45 minutes. Causality: The slow, controlled addition at low temperature is critical to manage the exothermic reaction and prevent the formation of unwanted byproducts.
 - After the addition is complete, stir the resulting pale-yellow solution at 0 °C for an additional 30 minutes.
- Formylation Reaction:
 - Dissolve N-acetyl-2-methylpyrrole (1.0 equivalent) in a minimal amount of anhydrous DMF (10-15 mL).
 - Add this solution dropwise to the pre-formed Vilsmeier reagent at 0 °C.
 - Once the addition is complete, remove the ice bath and allow the reaction mixture to slowly warm to room temperature.
 - Stir the mixture at room temperature for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up and Product Isolation:

- Prepare a 1 L beaker containing 300 g of crushed ice.
- Crucial Step: Carefully and slowly pour the reaction mixture onto the crushed ice with vigorous stirring. This "reverse quench" is the safest method for hydrolyzing both the iminium intermediate and the highly reactive excess POCl_3 , effectively dissipating the significant heat of reaction.
- Once the ice has melted, slowly add a saturated aqueous solution of sodium acetate until the pH of the solution is neutral (pH ~7). Causality: Neutralization is essential to quench any remaining acids (HCl , H_3PO_4) and deprotonate the product, facilitating its extraction into an organic solvent.
- Transfer the neutralized aqueous mixture to a separatory funnel and extract the product with dichloromethane (DCM) (3 x 75 mL).
- Combine the organic layers and wash with brine (1 x 100 mL).
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification:
 - Purify the crude residue by silica gel column chromatography, typically using a gradient of ethyl acetate in hexanes, to afford the pure 5-formyl-N-acetyl-2-methylpyrrole.

Data Summary and Characterization

The following table summarizes typical reaction parameters. Yields are highly dependent on the precise execution of the protocol, especially the anhydrous conditions and work-up procedure.

Parameter	Value/Condition	Rationale
Stoichiometry		
N-acetyl-2-methylpyrrole	1.0 eq	Limiting reagent.
POCl ₃	1.1 - 1.2 eq	A slight excess ensures complete formation of the Vilsmeier reagent.
DMF	~1.5 eq + Solvent	Acts as both reagent and solvent.
Temperature		
Reagent Formation	0 - 5 °C	Controls exothermicity of Vilsmeier reagent formation.
Reaction	0 °C to Room Temp.	Pyrrole is highly reactive; mild conditions are sufficient.
Time	2 - 4 hours	Typically sufficient for complete conversion; monitor by TLC.
Expected Yield	70 - 85%	Representative yield after purification.

Product Characterization (Expected): The final product, 5-formyl-N-acetyl-2-methylpyrrole, should be characterized to confirm its identity and purity.

- ¹H NMR: Expect signals for the acetyl methyl protons, the C2-methyl protons, the pyrrole ring proton, and the aldehyde proton. The aldehyde proton signal will appear significantly downfield (~9-10 ppm).
- ¹³C NMR: Expect signals for the two methyl carbons, the pyrrole ring carbons, the acetyl carbonyl carbon, and a downfield signal for the aldehyde carbonyl carbon (~175-185 ppm).
- IR Spectroscopy: A strong carbonyl stretch for the aldehyde group will be prominent (~1660-1680 cm⁻¹), in addition to the amide carbonyl stretch.

- Mass Spectrometry: The molecular ion peak corresponding to the mass of the product ($C_8H_9NO_2$) should be observed.

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